

Reconstitution and Storage of Ac-YVAD-pNA Powder: Application Notes and Protocols

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Compound of Interest

Compound Name: Ac-YVAD-pNA

Cat. No.: B057269

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Introduction

Ac-YVAD-pNA (Acetyl-Tyrosyl-Valyl-Alanyl-Aspartyl-p-Nitroanilide) is a specific chromogenic substrate for caspase-1, an enzyme pivotal in inflammatory signaling pathways. Accurate reconstitution and proper storage of the **Ac-YVAD-pNA** powder are critical for reliable and reproducible results in caspase-1 activity assays. These application notes provide detailed protocols for the reconstitution and storage of **Ac-YVAD-pNA**, as well as a comprehensive method for its use in a colorimetric caspase-1 activity assay.

Product Information

Parameter	Description
Full Name	Acetyl-Tyrosyl-Valyl-Alanyl-Aspartyl-p-Nitroanilide
Abbreviation	Ac-YVAD-pNA
Molecular Formula	C ₂₉ H ₃₆ N ₆ O ₁₀
Molecular Weight	628.63 g/mol
Appearance	White to beige powder
Primary Application	Chromogenic substrate for caspase-1 activity assays

Reconstitution and Storage Protocols

Proper handling and storage of **Ac-YVAD-pNA** are essential to maintain its stability and ensure the integrity of experimental data.

Reconstitution of Ac-YVAD-pNA Powder

The recommended solvent for reconstituting **Ac-YVAD-pNA** powder is dimethyl sulfoxide (DMSO).

Protocol for Preparing a 4 mM Stock Solution:

- **Pre-equilibration:** Allow the vial of **Ac-YVAD-pNA** powder to equilibrate to room temperature before opening to prevent condensation.
- **Solvent Addition:** Using a calibrated pipette, add the appropriate volume of high-purity, anhydrous DMSO to the vial to achieve a 4 mM stock solution. For example, to a 1 mg vial of **Ac-YVAD-pNA** (MW: 628.63), add 397.7 µL of DMSO.
- **Dissolution:** Gently vortex or sonicate the vial to ensure the powder is completely dissolved. The resulting solution should be clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.

Storage of Ac-YVAD-pNA

The storage conditions for **Ac-YVAD-pNA** depend on whether it is in powdered or reconstituted form.

Form	Storage Temperature	Duration	Special Instructions
Powder	-20°C	Up to 1 year	Store in a desiccated environment.
Reconstituted Stock Solution (in DMSO)	-20°C	Up to 1 month[1]	Store in tightly sealed aliquots, protected from light.[1]
Reconstituted Stock Solution (in DMSO)	-80°C	Up to 6 months[1]	Store in tightly sealed aliquots, protected from light.[1]

Experimental Protocol: Colorimetric Caspase-1 Activity Assay

This protocol outlines the steps for measuring caspase-1 activity in cell lysates using **Ac-YVAD-pNA**. The principle of this assay is the cleavage of the p-nitroanilide (pNA) moiety from the **Ac-YVAD-pNA** substrate by active caspase-1, which results in a yellow-colored product that can be quantified by measuring its absorbance at 405 nm.

Materials and Reagents

- Cells or tissues of interest
- Inducing agent for apoptosis or inflammation
- **Ac-YVAD-pNA** stock solution (4 mM in DMSO)
- Cell Lysis Buffer (e.g., 50 mM HEPES, pH 7.4, 100 mM NaCl, 0.1% CHAPS, 1 mM EDTA, 10% glycerol)

- 2X Reaction Buffer (e.g., 100 mM HEPES, pH 7.4, 200 mM NaCl, 0.2% CHAPS, 2 mM EDTA, 20% glycerol, 20 mM DTT)
- Dithiothreitol (DTT)
- Phosphate-Buffered Saline (PBS), ice-cold
- 96-well flat-bottom microplate
- Microplate reader capable of measuring absorbance at 405 nm

Procedure

1. Preparation of Cell Lysates:

- Induce apoptosis or inflammation in your cell culture or tissue model. Include an untreated control group.
- Harvest cells (typically $1-5 \times 10^6$ cells per sample) by centrifugation at $250 \times g$ for 10 minutes at 4°C .
- Wash the cell pellet once with ice-cold PBS and centrifuge again.
- Resuspend the cell pellet in 50 μL of chilled Cell Lysis Buffer per $1-2 \times 10^6$ cells.
- Incubate the lysate on ice for 10-15 minutes.
- Centrifuge the lysate at $10,000 \times g$ for 1 minute at 4°C to pellet cellular debris.
- Carefully transfer the supernatant, which contains the cytosolic proteins, to a new pre-chilled tube. Keep the lysate on ice.
- (Optional but recommended) Determine the protein concentration of the lysate using a suitable protein assay (e.g., BCA assay). This allows for the normalization of caspase-1 activity to the total protein content. The expected protein concentration is typically in the range of 2-4 mg/mL.^[2]

2. Caspase-1 Activity Assay:

- In a 96-well microplate, add 50 μ L of cell lysate (containing approximately 100-200 μ g of total protein) to each well.
- Prepare the complete 2X Reaction Buffer by adding DTT to a final concentration of 20 mM immediately before use.
- Add 50 μ L of the complete 2X Reaction Buffer to each well containing the cell lysate.
- Add 5 μ L of the 4 mM **Ac-YVAD-pNA** stock solution to each well. This results in a final substrate concentration of 200 μ M.
- Include the following controls:
 - Blank: 50 μ L of Cell Lysis Buffer, 50 μ L of 2X Reaction Buffer, and 5 μ L of **Ac-YVAD-pNA** stock solution.
 - Negative Control: Lysate from untreated cells.
 - No Substrate Control: 50 μ L of cell lysate and 55 μ L of 2X Reaction Buffer.
- Incubate the plate at 37°C for 1-2 hours, protected from light. The optimal incubation time may need to be determined empirically based on the level of caspase-1 activity in the samples.
- Measure the absorbance at 405 nm using a microplate reader.

3. Data Analysis:

- Subtract the absorbance value of the blank from all other readings.
- The level of caspase-1 activity is proportional to the absorbance at 405 nm.
- The results can be expressed as the fold-increase in caspase-1 activity by comparing the absorbance of the treated samples to the negative control.

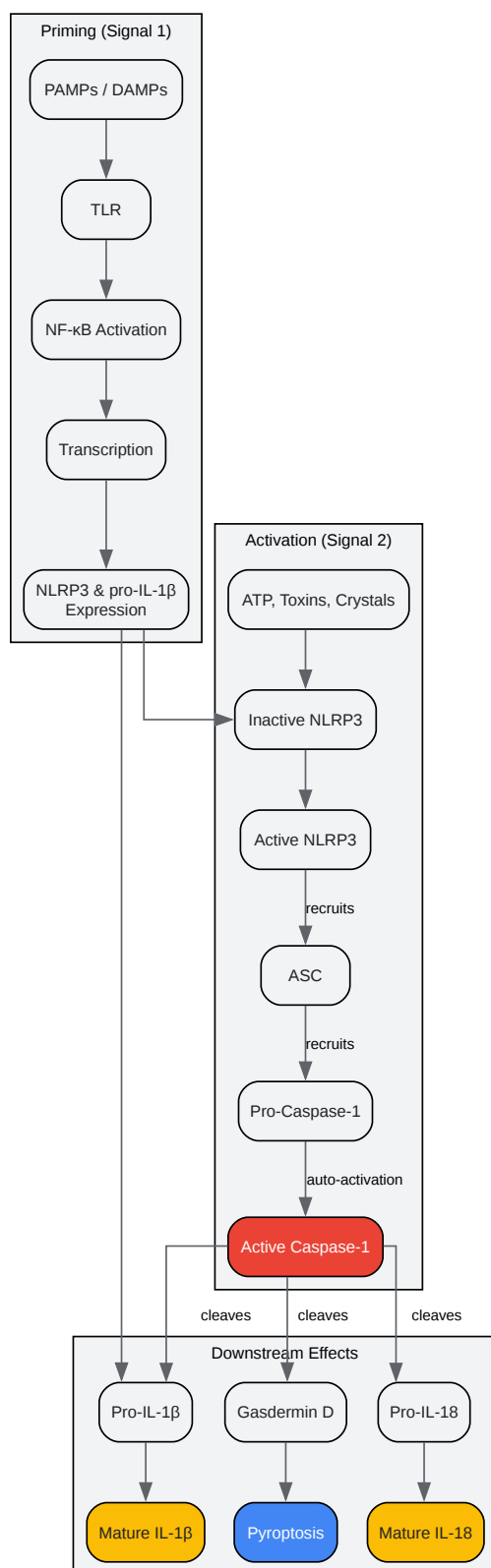
Signaling Pathways and Experimental Workflow

Caspase-1 Activation via the Canonical NLRP3 Inflammasome

The activation of caspase-1 is a tightly regulated process, often mediated by multiprotein complexes called inflammasomes. The NLRP3 inflammasome is one of the most well-characterized inflammasomes. Its activation is typically a two-step process:

- **Priming (Signal 1):** Pathogen-associated molecular patterns (PAMPs) or damage-associated molecular patterns (DAMPs) bind to pattern recognition receptors (PRRs) like Toll-like receptors (TLRs). This leads to the activation of the transcription factor NF- κ B, which upregulates the expression of NLRP3 and pro-IL-1 β .
- **Activation (Signal 2):** A variety of stimuli, such as ATP, pore-forming toxins, and crystalline substances, trigger the assembly of the NLRP3 inflammasome. NLRP3 oligomerizes and recruits the adaptor protein ASC (apoptosis-associated speck-like protein containing a CARD). ASC, in turn, recruits pro-caspase-1, leading to its proximity-induced auto-activation.

Active caspase-1 then cleaves its substrates, including pro-IL-1 β and pro-IL-18, into their mature, pro-inflammatory forms. It also cleaves Gasdermin D, leading to a form of inflammatory cell death known as pyroptosis.

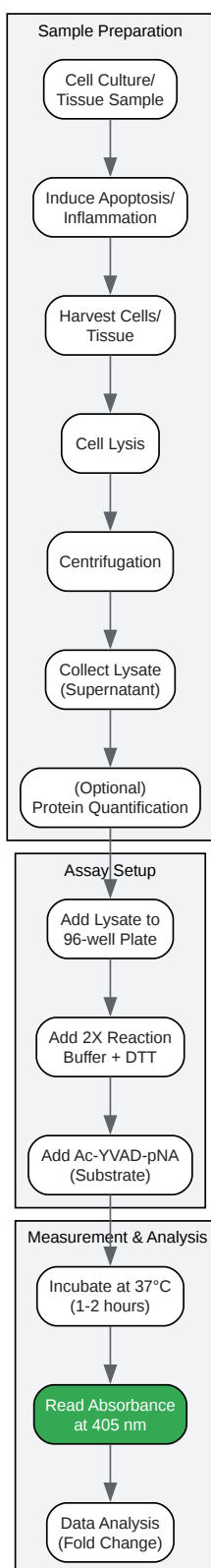


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Caption: Canonical NLRP3 inflammasome activation pathway.

Experimental Workflow for Caspase-1 Activity Assay

The following diagram illustrates the logical flow of the caspase-1 activity assay, from sample preparation to data analysis.



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Caption: Experimental workflow for the colorimetric caspase-1 activity assay.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Caspase 1 Activity Assay Kit(Colorimetric Method) - Elabscience® [elabscience.com]
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